

# GSK2801: A Comparative Guide to Cross-Reactivity with Epigenetic Modifiers

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## Compound of Interest

Compound Name: GSK2801  
CAS No.: 1619994-68-1  
Cat. No.: B15569750

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**GSK2801** is a potent and selective chemical probe for the BAZ2A and BAZ2B bromodomains, which are critical components of chromatin remodeling complexes involved in gene regulation. [1][2] Understanding the selectivity of **GSK2801** is paramount for its effective use as a research tool and for the development of potential therapeutics. This guide provides a comprehensive comparison of **GSK2801**'s cross-reactivity with other epigenetic modifiers, supported by experimental data and detailed protocols.

## Selectivity Profile of GSK2801

**GSK2801** is an acetyl-lysine competitive inhibitor with high affinity for the bromodomains of BAZ2A and BAZ2B.[1][2] Extensive screening has revealed a high degree of selectivity for these targets within the bromodomain family, with notable off-target activity primarily against BRD9 and to a lesser extent, TAF1L.[1]

## Quantitative Analysis of GSK2801 Cross-Reactivity

The following table summarizes the binding affinities and thermal shift data for **GSK2801** against its primary targets and key off-targets within the bromodomain family. There is currently no published evidence to suggest that **GSK2801** exhibits significant cross-reactivity with other classes of epigenetic modifiers, such as histone methyltransferases, demethylases, acetyltransferases (HATs), or deacetylases (HDACs).

| Target | Target Class | Assay Type                             | Measurement     | Value  | Reference |
|--------|--------------|----------------------------------------|-----------------|--------|-----------|
| BAZ2B  | Bromodomain  | Isothermal Titration Calorimetry (ITC) | K <sub>d</sub>  | 136 nM |           |
| BAZ2A  | Bromodomain  | Isothermal Titration Calorimetry (ITC) | K <sub>d</sub>  | 257 nM |           |
| BRD9   | Bromodomain  | Isothermal Titration Calorimetry (ITC) | K <sub>d</sub>  | 1.1 μM |           |
| TAF1L  | Bromodomain  | Isothermal Titration Calorimetry (ITC) | K <sub>d</sub>  | 3.2 μM |           |
| BAZ2A  | Bromodomain  | Thermal Shift Assay                    | ΔT <sub>m</sub> | 4.1 °C |           |
| BAZ2B  | Bromodomain  | Thermal Shift Assay                    | ΔT <sub>m</sub> | 2.7 °C |           |
| BRD9   | Bromodomain  | Thermal Shift Assay                    | ΔT <sub>m</sub> | 2.3 °C |           |
| TAF1L  | Bromodomain  | Thermal Shift Assay                    | ΔT <sub>m</sub> | 3.4 °C |           |

## Experimental Protocols for Selectivity Assessment

The selectivity of **GSK2801** has been rigorously evaluated using a variety of biophysical and biochemical assays. The primary methods employed are Thermal Shift Assays, Bio-Layer Interferometry (BLI), and Isothermal Titration Calorimetry (ITC).

### Thermal Shift Assay (Differential Scanning Fluorimetry)

This assay measures the change in the thermal denaturation temperature ( $T_m$ ) of a target protein upon ligand binding. A significant increase in  $T_m$  indicates that the ligand stabilizes the protein, suggesting a binding interaction.

- **Protein Preparation:** Purified human bromodomain proteins are diluted in a suitable buffer.
- **Compound Addition:** **GSK2801** is added to the protein solution at a final concentration, typically 10  $\mu$ M for screening.
- **Dye Addition:** A fluorescent dye (e.g., SYPRO Orange) that binds to hydrophobic regions of unfolded proteins is added.
- **Thermal Denaturation:** The temperature is gradually increased in a real-time PCR instrument, and the fluorescence is monitored.
- **Data Analysis:** The melting temperature ( $T_m$ ) is determined as the midpoint of the unfolding transition. The change in melting temperature ( $\Delta T_m$ ) is calculated by subtracting the  $T_m$  of the protein without the compound from the  $T_m$  with the compound.

### Bio-Layer Interferometry (BLI)

BLI is an optical biosensing technique used to measure protein-ligand interactions in real-time. It is particularly useful for screening and determining binding kinetics.

- **Protein Immobilization:** Biotinylated bromodomain proteins are immobilized on streptavidin-coated biosensors.
- **Baseline Establishment:** The biosensors are dipped in buffer to establish a stable baseline.

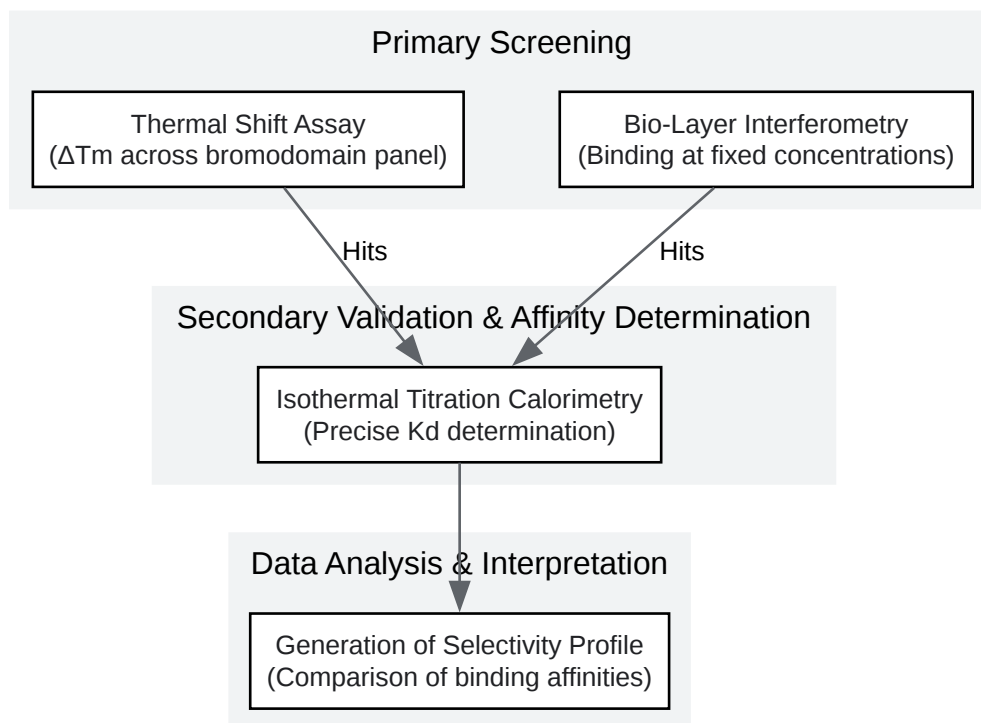
- Association: The biosensors are then moved to wells containing different concentrations of **GSK2801**, and the binding is measured as a shift in the interference pattern.
- Dissociation: Finally, the biosensors are moved back to buffer-containing wells to monitor the dissociation of the compound.
- Data Analysis: The association and dissociation curves are analyzed to determine the equilibrium dissociation constant ( $K_d$ ).

## Isothermal Titration Calorimetry (ITC)

ITC directly measures the heat change that occurs upon the binding of a ligand to a protein. It is considered the gold standard for determining binding affinity ( $K_d$ ), stoichiometry ( $n$ ), and thermodynamic parameters (enthalpy and entropy).

- Sample Preparation: The target bromodomain protein is placed in the sample cell of the calorimeter, and **GSK2801** is loaded into the injection syringe.
- Titration: A series of small injections of **GSK2801** are made into the protein solution.
- Heat Measurement: The heat released or absorbed during each injection is measured.
- Data Analysis: The resulting data are plotted as heat change per injection versus the molar ratio of ligand to protein. The binding isotherm is then fitted to a binding model to determine the  $K_d$ , stoichiometry, and enthalpy of binding.

## Experimental Workflow for GSK2801 Selectivity Profiling



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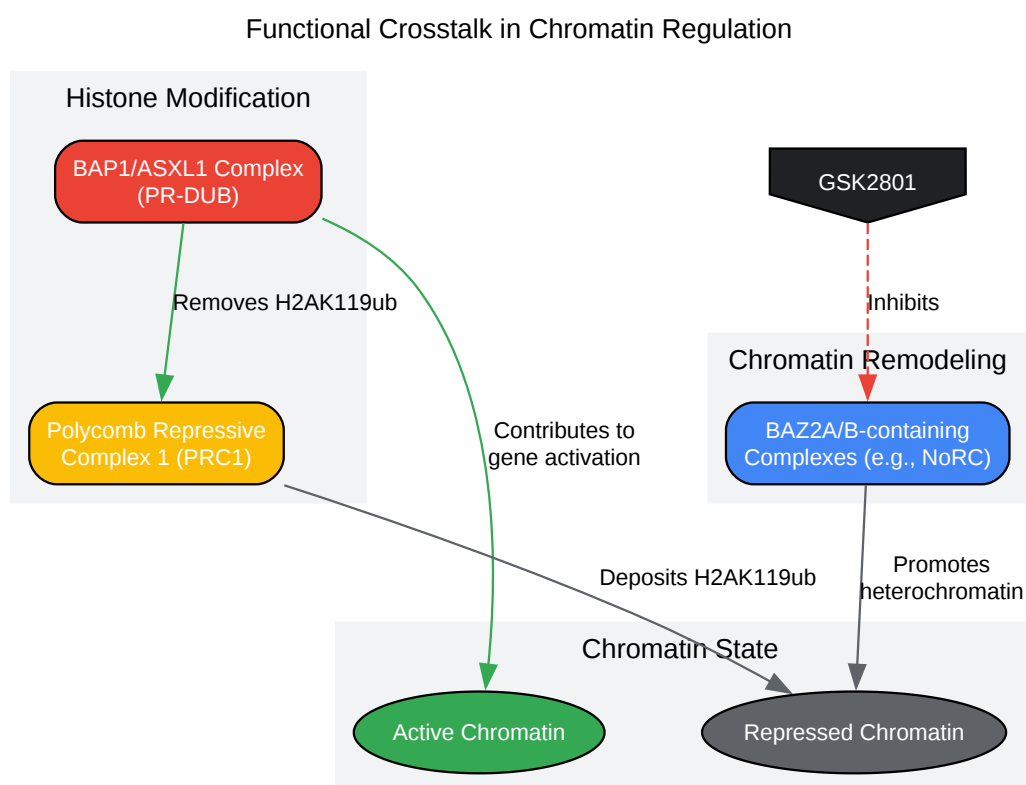
Caption: Workflow for determining the selectivity profile of **GSK2801**.

## Functional Relationship between BAZ2A/B and BAP1/ASXL1

While there is no evidence of direct cross-reactivity of **GSK2801** with the BAP1/ASXL1 complex, there is a functional interplay between the chromatin remodeling activities associated with BAZ2A/B and the histone deubiquitination activity of the BAP1/ASXL1 complex within the broader context of Polycomb group (PcG)-mediated gene silencing.

BAZ2A is a component of the Nucleolar Remodeling Complex (NoRC), which is involved in silencing ribosomal RNA genes. The BAP1/ASXL1 complex, also known as the Polycomb Repressive Deubiquitinase (PR-DUB) complex, removes monoubiquitination from histone H2A

at lysine 119 (H2AK119ub), a mark associated with transcriptional repression. The balance between the activities of various chromatin modifying and remodeling complexes, including those containing BAZ2A/B and BAP1/ASXL1, is crucial for maintaining proper gene expression patterns. Disruption of one can lead to compensatory or dysregulated activity of the other, highlighting a functional crosstalk.



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Caption: Interplay of chromatin remodeling and modification complexes.

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## References

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- 2. Discovery and Characterization of GSK2801, a Selective Chemical Probe for the Bromodomains BAZ2A and BAZ2B - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [GSK2801: A Comparative Guide to Cross-Reactivity with Epigenetic Modifiers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15569750/docs#gsk2801-a-comparative-guide-to-cross-reactivity-with-epigenetic-modifiers>]

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